

Application Notes and Protocols for AS19 Column Method in Wastewater Analysis

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Compound of Interest

Compound Name: AS19

Cat. No.: B1667631

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These comprehensive application notes provide a detailed framework for the development of ion chromatography (IC) methods using the Thermo Scientific™ Dionex™ IonPac™ **AS19** column for the analysis of common inorganic anions and oxyhalides in wastewater. The protocols outlined below are consistent with the performance requirements specified in U.S. EPA Methods 300.0 and 300.1.^{[1][2][3]}

Introduction

The Dionex IonPac **AS19** column is a high-capacity, hydroxide-selective anion-exchange column designed for the analysis of a wide range of anions in diverse and complex matrices, including wastewater.^{[1][2]} Its high capacity and optimized selectivity allow for the determination of anions even in the presence of high concentrations of interfering ions such as chloride, sulfate, and carbonate.^{[1][2]} This column is compatible with hydroxide eluents, which can be generated electrolytically using Reagent-Free™ IC (RFIC™) systems. This approach simplifies operation, reduces baseline noise, and enhances analyte sensitivity.^{[1][2]}

The **AS19** column is available in various formats (4 mm, 2 mm, and 0.4 mm internal diameter) to support analytical to capillary flow rates, offering flexibility in method development and reducing eluent consumption.^{[1][2]} For optimal performance and to ensure reproducible retention times, it is recommended to operate the column at a constant temperature, typically 30 °C.^{[1][2]}

Experimental Protocols

Reagents and Standards

- Deionized Water: High-purity, deionized water (18.2 MΩ-cm resistivity) for eluent generation, standard preparation, and sample dilution.
- Anion Standard Stock Solutions (1000 mg/L): Commercially available or prepared from reagent-grade salts.
- Working Standards: Prepare composite working standards by diluting the stock solutions in deionized water. Freshly prepare working standards containing nitrite and phosphate daily. Other standards are generally stable for up to a month when stored at 4 °C.[\[4\]](#)[\[5\]](#)

Sample Preparation

Wastewater samples often contain high levels of particulates and organic matter that can interfere with the analysis and damage the column. Proper sample preparation is crucial for accurate and reliable results.

- Filtration: Filter all samples through a 0.45 µm syringe filter before analysis. Discard the first few milliliters of the filtrate to ensure the filter is properly wetted and to avoid contamination.[\[5\]](#)
- Removal of Organic Contaminants: For wastewater samples with a high organic load, use a C18 solid-phase extraction (SPE) cartridge to remove hydrophobic organic material.
 - Cartridge Conditioning: Precondition the C18 cartridge with 5 mL of methanol followed by 5 mL of deionized water.[\[5\]](#)
 - Sample Loading: Pass 5 mL of the wastewater sample through the conditioned cartridge. Discard the first 1 mL of the effluent.[\[5\]](#)
- Dilution: If the concentration of any anion is expected to be high, dilute the sample with deionized water to bring it within the calibrated range of the instrument.

Instrumentation and Operating Conditions

The following table summarizes the recommended instrumentation and starting conditions for the analysis of anions in wastewater using the Dionex IonPac **AS19** column. These parameters can be optimized as needed for specific applications.

Table 1: Recommended IC System Configuration and Operating Parameters

Parameter	4 mm System	2 mm System	0.4 mm (Capillary) System
IC System	Dionex ICS-Series with Suppressed Conductivity	Dionex ICS-Series with Suppressed Conductivity	Dionex ICS-Series Capillary HPIC System
Columns	Dionex IonPac AS19 Analytical Column (4 x 250 mm) with AG19 Guard Column (4 x 50 mm)	Dionex IonPac AS19 Analytical Column (2 x 250 mm) with AG19 Guard Column (2 x 50 mm)	Dionex IonPac AS19 Capillary Column (0.4 x 250 mm) with AG19 Capillary Guard Column (0.4 x 50 mm)
Eluent Source	Eluent Generator with Potassium Hydroxide (KOH) Cartridge	Eluent Generator with Potassium Hydroxide (KOH) Cartridge	Eluent Generator with Potassium Hydroxide (KOH) Cartridge
Eluent Gradient	10 mM KOH (0-10 min), 10-45 mM KOH (10-25 min)	See specific application notes for optimized gradients	10-25 mM KOH (0-10 min), 25-70 mM KOH (10-20 min)[6]
Flow Rate	1.0 mL/min[7]	0.25 mL/min	0.010 mL/min[6]
Column Temp.	30 °C[1][6]	30 °C	30 °C[6]
Injection Volume	10 µL - 250 µL	2.5 µL	0.4 µL[6]
Detection	Suppressed Conductivity	Suppressed Conductivity	Suppressed Conductivity
Suppressor	Dionex AERS 500 or ASRS 300	Dionex AERS 500 (2 mm) or ASRS 300 (2 mm)	Dionex ACES 300
Run Time	~25-30 min	~25-30 min	~25 min

Data Presentation

The following table provides typical performance data for the analysis of common anions using the Dionex IonPac **AS19** column. Actual performance may vary depending on the specific wastewater matrix and instrument conditions.

Table 2: Typical Method Performance Data

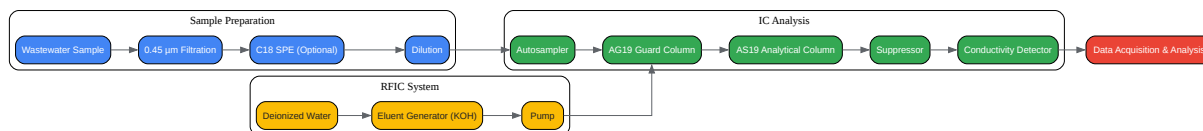
Anion	Retention Time (min) (Approximate)	Method Detection Limit (MDL) (µg/L)
Fluoride	3.5	10
Chlorite	5.0	5
Bromate	6.0	1.4 (EPA 300.1)[7]
Chloride	7.5	20
Nitrite	8.5	10
Bromide	10.5	20
Chlorate	11.5	20
Nitrate	12.5	20
Phosphate	16.0	50
Sulfate	18.0	50

Note: Retention times are approximate and can vary with eluent concentration, flow rate, and temperature. MDLs are estimates and should be determined experimentally for each matrix.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of anions in wastewater using the **AS19** column with a Reagent-Free™ IC system.

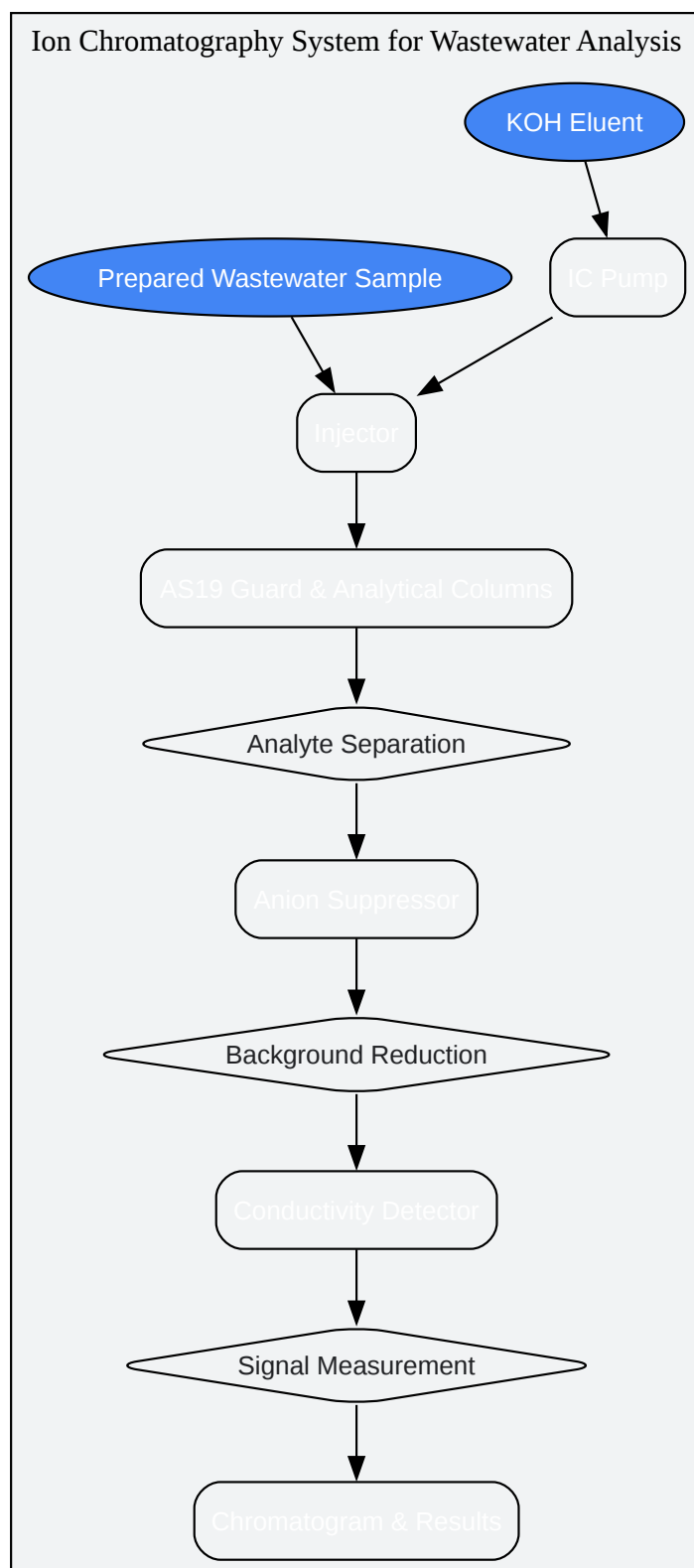


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Caption: Workflow for wastewater analysis using the **AS19** column.

Logical Relationship of Method Components

This diagram shows the key components of the IC system and their logical connections for a successful wastewater analysis.



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Caption: Key components and their functions in the IC method.

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